

An In-depth Technical Guide to Trimethylolpropane Triethylhexanoate (CAS 26086-33-9)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Trimethylolpropane
triethylhexanoate*

Cat. No.: *B1602201*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Trimethylolpropane Triethylhexanoate (CAS: 26086-33-9), a triester of trimethylolpropane and 2-ethylhexanoic acid, is a synthetic emollient with widespread application in the cosmetics and personal care industries.[1][2][3][4] This technical guide provides a comprehensive overview of its chemical and physical properties, a detailed experimental protocol for its synthesis, and a summary of its known applications and safety profile. While primarily utilized for its skin-conditioning properties, this document also explores the potential, though currently under-researched, role of such esters in topical drug delivery systems. Due to a lack of extensive public research, this guide focuses on the well-documented chemical aspects of the compound and highlights areas where further investigation is warranted.

Chemical and Physical Properties

Trimethylolpropane Triethylhexanoate is a low-viscosity, non-oily liquid characterized by its excellent lubricity and chemical stability.[2][5] These properties make it a valuable ingredient in formulations where a smooth, non-greasy feel is desired.[2]

Table 1: Physicochemical Properties of **Trimethylolpropane Triethylhexanoate**

Property	Value	Reference
CAS Number	26086-33-9	[1][2][6]
Molecular Formula	C30H56O6	[1][6]
Molecular Weight	512.771 g/mol	[1][6]
Appearance	Colorless to light yellow liquid	[3]
Density	0.9420 - 0.9430 g/cm ³ (at 26 °C)	[1][7]
Boiling Point	555.2 ± 30.0 °C (Predicted)	[1][7]
Viscosity	42 - 43 centipoises (at 26°C)	
XLogP3-AA	9.4	[2][6]
Hydrogen Bond Donor Count	0	[1]
Hydrogen Bond Acceptor Count	6	[1]
Rotatable Bond Count	25	[1]

Synthesis of Trimethylolpropane Triethylhexanoate

The primary method for synthesizing **Trimethylolpropane Triethylhexanoate** is through the esterification of trimethylolpropane with 2-ethylhexanoic acid. This reaction is typically catalyzed by an acid and involves the removal of water to drive the reaction to completion.

Experimental Protocol

The following protocol is based on established procedures for the synthesis of trimethylolpropane esters.

Materials:

- Trimethylolpropane (0.87 mols)
- 2-ethylhexanoic acid (3.47 mols)

- Sulfuric acid (0.05 mols, as catalyst)
- Activated carbon (3 wt% of the total alcohol and acid amount, as a decolorizing agent)
- Reaction vessel with stirring mechanism, heating mantle, and a Dean-Stark apparatus for water removal
- Molecular still for distillation

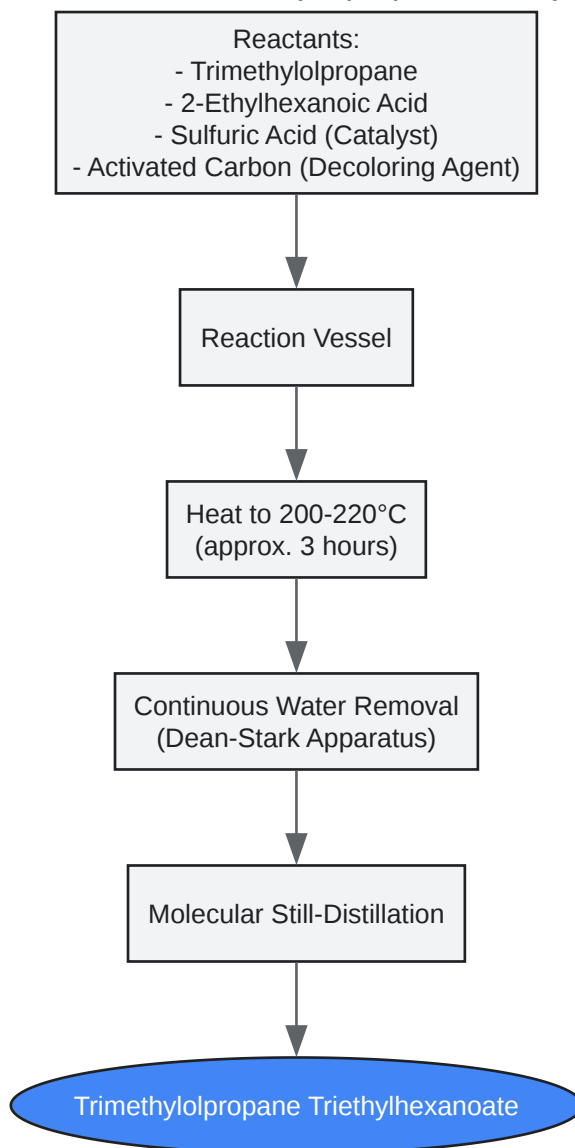
Procedure:

- Charge the reaction vessel with 0.87 mols of trimethylolpropane and 3.47 mols of 2-ethylhexanoic acid.
- Begin stirring the mixture.
- Add 0.05 mols of sulfuric acid and 3 wt% of activated carbon to the mixture.
- Heat the mixture to 200-220°C for approximately 3 hours, continuously removing the water produced during the reaction using the Dean-Stark apparatus.
- After the reaction is complete, the crude product is purified by molecular still-distillation to yield colorless and odorless **trimethylolpropane triethylhexanoate**.

Expected Yield: 87%

Synthesis Workflow

Synthesis Workflow of Trimethylolpropane Triethylhexanoate



[Click to download full resolution via product page](#)

Synthesis and purification process.

Applications

The primary application of **Trimethylolpropane Triethylhexanoate** is in the cosmetics and personal care industry.^{[2][3][8][9]}

Table 2: Applications of **Trimethylolpropane Triethylhexanoate**

Application Area	Function	Products	Reference
Cosmetics & Personal Care	Emollient, Skin Conditioning Agent	Moisturizers, lotions, lipsticks, makeup	[2][4][8][9]
Industrial	Plasticizer, Lubricant	PVC resins, refrigerants, engine oils	[3]

As an emollient, it softens and soothes the skin, providing a protective barrier that helps to reduce water loss.[2] Its non-oily feel and good lubricity make it a desirable ingredient in a wide range of topical products.[2]

While not extensively studied for this purpose, emollient esters like **Trimethylolpropane Triethylhexanoate** have the potential to be used in topical drug delivery systems. Their ability to modify the skin barrier and act as a vehicle for active pharmaceutical ingredients (APIs) is an area that warrants further research.

Safety and Toxicology

Trimethylolpropane Triethylhexanoate is generally considered safe for use in cosmetic products.[1] It is reported to be well-tolerated by most skin types and is not associated with significant allergic reactions or irritation.[1]

However, it is important to note that the available safety data in the public domain is limited. While there are no indications of significant toxicity, comprehensive toxicological studies specifically on **Trimethylolpropane Triethylhexanoate** are not readily available. It is recommended to handle the substance with standard laboratory precautions, including the use of personal protective equipment to avoid direct contact with skin and eyes.

Conclusion

Trimethylolpropane Triethylhexanoate is a well-characterized synthetic ester with established applications in the cosmetics and industrial sectors. Its synthesis is straightforward, and its physicochemical properties are well-documented. While its primary role is as an emollient and skin-conditioning agent, its properties suggest potential for broader applications, including in the field of topical drug delivery. However, a significant gap exists in the publicly

available research regarding its biological interactions and detailed toxicological profile. Further studies are needed to fully elucidate its mechanism of action on the skin and to explore its potential as a vehicle for the transdermal delivery of therapeutic agents.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. EP1353988B1 - Trimethylolpropane ester-based plasticizer composition for polyvinyl chloride resin - Google Patents [patents.google.com]
- 2. The Influence of Emollients on Dermal and Transdermal Drug Delivery | Plastic Surgery Key [plasticsurgerykey.com]
- 3. chembk.com [chembk.com]
- 4. Trimethylolpropane Triethylhexanoate - Cosmetic Analysis [cosmeticanalysis.com]
- 5. US3976789A - Cosmetic composition - Google Patents [patents.google.com]
- 6. CAS#:26086-33-9 | trimethylolpropane tris(2-ethylhexanoate) | Chemsrcc [chemsrc.com]
- 7. NTP Genetically Modified Model Report on the Toxicology Studies of Trimethylolpropane Triacrylate (Technical Grade) (CASRN 15625-89-5) in F344/N Rats, B6C3F1 Mice, and Genetically Modified (FVB Tg.AC Hemizygous) Mice (Dermal Studies) - NCBI Bookshelf [ncbi.nlm.nih.gov]
- 8. US6278006B1 - Transesterified oils - Google Patents [patents.google.com]
- 9. Frontiers | Prospects of Plant-Based Trimethylolpropane Esters in the Biolubricant Formulation for Various Applications: A Review [frontiersin.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to Trimethylolpropane Triethylhexanoate (CAS 26086-33-9)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1602201#trimethylolpropane-triethylhexanoate-cas-26086-33-9-research]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com